

Comprehensive Safety and Handling Protocol for Zelenirstat

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Compound of Interest

Compound Name: Zelenirstat

Cat. No.: B8246011

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Zelenirstat is an orally active, dual N-myristoyltransferase (NMT) inhibitor investigated for its anti-tumor activity.[1][2] As with any active pharmaceutical ingredient, proper handling procedures are essential to ensure the safety of laboratory personnel. This guide provides detailed information on the necessary personal protective equipment (PPE), handling procedures, and emergency protocols for **Zelenirstat**.

Hazard Identification and Classification

Zelenirstat is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[3] The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Zelenirstat** to minimize exposure and ensure personal safety.[3]

PPE Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	To prevent skin contact and irritation.[3]
Eye/Face Protection	Safety glasses with side-shields or goggles	To protect eyes from splashes and airborne particles.[3]
Skin and Body Protection	Laboratory coat, long-sleeved	To protect skin and personal clothing from contamination.[3]
Respiratory Protection	Not required under normal handling conditions with adequate ventilation	Use a NIOSH-approved respirator if handling large quantities or if dust/aerosol generation is likely.

Handling and Storage

General Handling:

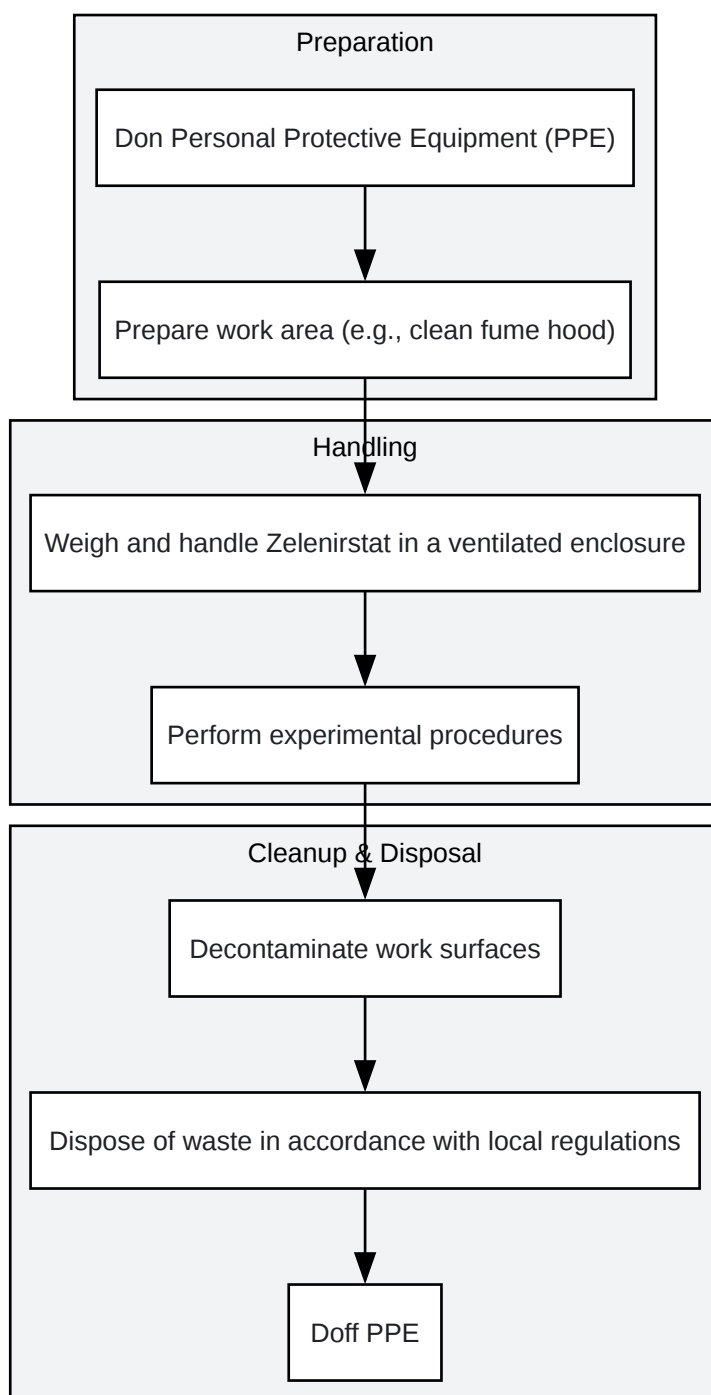
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in areas where **Zelenirstat** is handled or stored.[3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Ensure adequate ventilation in the handling area.[3]

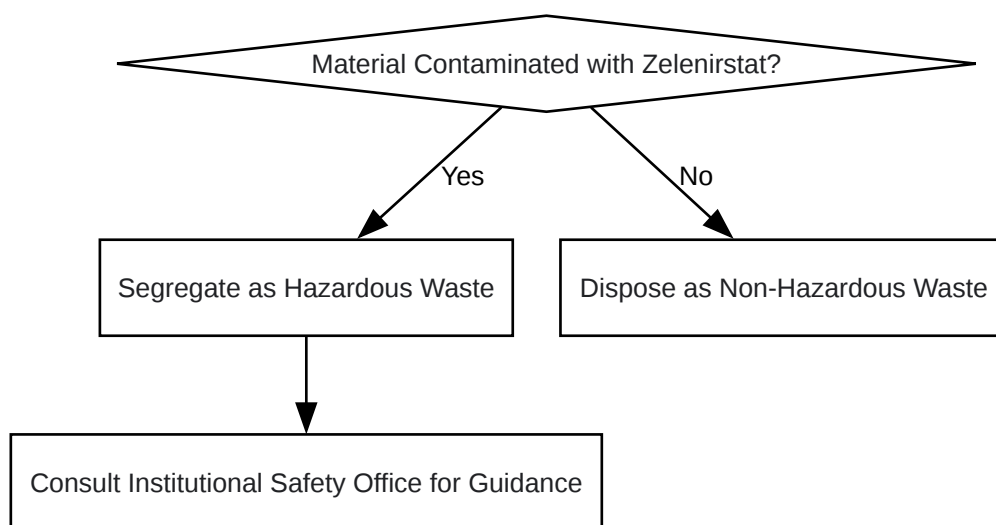
Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- **Zelenirstat** is stable under recommended storage conditions.[3]
- Avoid strong acids/alkalis and strong oxidizing/reducing agents.[3]

Experimental Workflow for Handling Zelenirstat

The following diagram outlines the standard workflow for safely handling **Zelenirstat** in a laboratory setting.





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References

- 1. [selleck.co.jp](https://www.selleck.co.jp) [[selleck.co.jp](https://www.selleck.co.jp)]
- 2. [abmole.com](https://www.abmole.com) [[abmole.com](https://www.abmole.com)]
- 3. [file.medchemexpress.com](https://www.file.medchemexpress.com) [[file.medchemexpress.com](https://www.file.medchemexpress.com)]
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